

Physical and chemical properties of 3-Nitrocyclopent-1-ene

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Compound of Interest

Compound Name: 3-Nitrocyclopent-1-ene

Cat. No.: B15399456

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3-Nitrocyclopent-1-ene: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physical, chemical, and biological properties of **3-Nitrocyclopent-1-ene**. Due to the limited availability of public domain data, this document focuses on computed properties and general reactivity. Detailed experimental protocols and specific biological pathway information are not extensively available in the current scientific literature.

Core Physical and Chemical Properties

Quantitative data for **3-Nitrocyclopent-1-ene** is primarily based on computational models. Experimental values for properties such as boiling point, melting point, and density have not been identified in publicly accessible databases.

Property	Value	Source
Molecular Formula	C ₅ H ₇ NO ₂	PubChem
Molecular Weight	113.11 g/mol	PubChem
XLogP3	1.3	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	1	PubChem
Exact Mass	113.047678 g/mol	PubChem
Monoisotopic Mass	113.047678 g/mol	PubChem

Chemical Reactivity and Stability

3-Nitrocyclopent-1-ene is an unsaturated nitroalkane. The presence of the nitro group, a strong electron-withdrawing group, and the carbon-carbon double bond dictates its reactivity. It is expected to undergo reactions typical of these functional groups, including:

- **Nucleophilic Addition:** The double bond is susceptible to attack by nucleophiles, often at the carbon atom beta to the nitro group (Michael addition).
- **Reduction of the Nitro Group:** The nitro group can be reduced to an amine, which is a common transformation in the synthesis of biologically active molecules.
- **Cycloaddition Reactions:** The double bond can participate in cycloaddition reactions, such as Diels-Alder reactions.
- **Polymerization:** Under certain conditions, the alkene functionality could lead to polymerization.

Information regarding the specific stability and storage conditions for **3-Nitrocyclopent-1-ene** is not readily available. As with many nitro compounds, it should be handled with care, avoiding high temperatures and strong oxidizing or reducing agents.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and analysis of **3-Nitrocyclopent-1-ene** are not available in the public domain based on a comprehensive search of scientific literature databases. General synthetic strategies for nitroalkenes often involve the nitration of alkenes or elimination reactions from corresponding precursors.

Biological Activity and Signaling Pathways

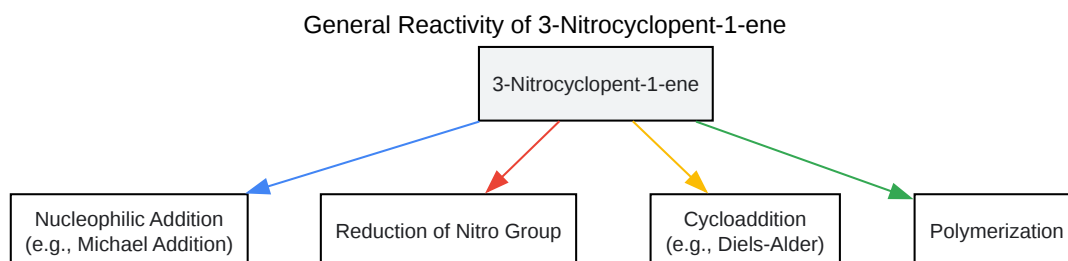
While there is extensive research on the biological activities of nitro-containing compounds and cyclopentene derivatives, specific studies on **3-Nitrocyclopent-1-ene** are lacking. Compounds with similar structural motifs have demonstrated a range of biological effects, including:

- Antimicrobial Activity: Many nitroalkenes exhibit antibacterial and antifungal properties.^[1]
- Anti-inflammatory Effects: Some cyclopentenone derivatives are known to have anti-inflammatory activity.^[2]
- Cytotoxic Activity: Certain nitro compounds have been investigated for their potential as anticancer agents.

The specific mechanism of action and any involvement in cellular signaling pathways for **3-Nitrocyclopent-1-ene** have not been elucidated. Therefore, a diagram for a specific signaling pathway cannot be provided.

Logical Relationship: General Reactivity of 3-Nitrocyclopent-1-ene

The following diagram illustrates the general types of chemical reactions that **3-Nitrocyclopent-1-ene** is expected to undergo based on its functional groups.



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Caption: Potential reaction pathways for **3-Nitrocyclopent-1-ene**.

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References

- 1. The Diverse Biological Activity of Recently Synthesized Nitro Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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